

2,2-Dimethylmorpholine Hydrochloride: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *2,2-Dimethylmorpholine
hydrochloride*

Cat. No.: *B189878*

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This technical guide provides an in-depth overview of the core basic properties of **2,2-dimethylmorpholine hydrochloride**, a heterocyclic compound of interest to researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document collates available data on its chemical and physical properties, outlines a probable synthetic route, and details necessary safety and handling protocols.

Core Properties and Data

2,2-Dimethylmorpholine hydrochloride is a substituted morpholine derivative. The hydrochloride salt form generally confers increased water solubility and stability, making it a convenient form for handling and use in various research applications. While extensive experimental data is not widely published, a combination of supplier information and predictive models allows for a summary of its key properties.

Physicochemical Data

| Property | Value | Source/Method |
|------------------------------|---|---------------|
| CAS Number | 167946-94-3 | [1][2] |
| Molecular Formula | C ₆ H ₁₄ ClNO | [1][2] |
| Molecular Weight | 151.63 g/mol | [1][2] |
| Appearance | Solid (predicted) | |
| Boiling Point (of free base) | 144.3 ± 15.0 °C | Predicted |
| pKa (of free base) | 9.04 ± 0.40 | Predicted |
| Purity | ≥97% | [1] |
| Storage | Room temperature, sealed in a dry environment | [1][3] |

Note: Some physical properties, such as boiling point and pKa, are predicted values for the free base (2,2-dimethylmorpholine) and should be considered as estimates.

Synthesis and Experimental Protocols

A detailed, peer-reviewed synthesis protocol for **2,2-dimethylmorpholine hydrochloride** is not readily available in published literature. However, based on established methods for the synthesis of related substituted morpholines, a plausible synthetic route can be outlined. The synthesis of the free base, 2,2-dimethylmorpholine, likely proceeds via the cyclization of a suitable amino alcohol precursor, followed by conversion to its hydrochloride salt.

Proposed Synthesis of 2,2-Dimethylmorpholine

The synthesis of 2,2-dimethylmorpholine can be logically inferred from the well-documented synthesis of its isomer, 2,6-dimethylmorpholine. The common method involves the acid-catalyzed dehydration and cyclization of a corresponding dialkanolamine.[4][5] For 2,2-dimethylmorpholine, the likely starting material is 2-amino-2-methyl-1,3-propanediol.

Reaction Scheme:



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Caption: Proposed reaction pathway for the synthesis of 2,2-dimethylmorpholine.

Experimental Protocol (General Procedure):

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a mechanical stirrer, cautiously add concentrated sulfuric acid to 2-amino-2-methyl-1,3-propanediol with cooling. The molar ratio of amine to acid is a critical parameter and is typically in the range of 1:1.0 to 1:3.0.[5]
- **Heating:** The reaction mixture is heated to a temperature between 150°C and 190°C.[5] The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After completion, the reaction mixture is cooled and then carefully neutralized with a strong base, such as sodium hydroxide solution, to liberate the free amine.
- **Extraction and Purification:** The aqueous mixture is extracted with a suitable organic solvent (e.g., chloroform, diethyl ether). The combined organic extracts are dried over an anhydrous salt (e.g., Na_2SO_4) and the solvent is removed under reduced pressure. The crude 2,2-dimethylmorpholine can then be purified by distillation.

Preparation of 2,2-Dimethylmorpholine Hydrochloride

The hydrochloride salt can be prepared by treating a solution of the free base with hydrochloric acid.

Reaction Scheme:

HCl (in ether or other
suitable solvent)



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Caption: Formation of **2,2-dimethylmorpholine hydrochloride** from the free base.

Experimental Protocol (General Procedure):

- **Dissolution:** Dissolve the purified 2,2-dimethylmorpholine in a suitable anhydrous organic solvent, such as diethyl ether or ethyl acetate.
- **Acidification:** While stirring, add a solution of hydrogen chloride in the same solvent dropwise.
- **Precipitation and Isolation:** The hydrochloride salt will precipitate out of the solution. The solid is then collected by filtration, washed with a small amount of the cold solvent, and dried under vacuum.

Spectroscopic Characterization (Predicted)

While specific, published spectra for **2,2-dimethylmorpholine hydrochloride** are not readily available, the expected spectral characteristics can be predicted based on its structure and data from related morpholine compounds.

- **^1H NMR:** The proton NMR spectrum is expected to show signals corresponding to the two methyl groups (singlet), and the three methylene groups of the morpholine ring (multiplets). The N-H proton will likely appear as a broad singlet.
- **^{13}C NMR:** The carbon NMR spectrum should display distinct signals for the quaternary carbon bearing the two methyl groups, the two methyl carbons, and the three methylene carbons of the morpholine ring.

- IR Spectroscopy: The infrared spectrum is expected to show characteristic peaks for N-H stretching (as an ammonium salt), C-H stretching, and C-O-C stretching of the ether linkage.
- Mass Spectrometry: The mass spectrum of the free base (2,2-dimethylmorpholine) would show a molecular ion peak corresponding to its molecular weight (115.17 g/mol).[\[6\]](#)

Safety and Handling

2,2-Dimethylmorpholine hydrochloride should be handled with appropriate safety precautions in a laboratory setting. Safety data sheets for the free base and related compounds indicate that it may be a flammable liquid and can cause skin and eye irritation.[\[6\]](#)

General Handling Precautions:

- Use in a well-ventilated area or under a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid contact with skin and eyes.
- Keep away from sources of ignition.
- Store in a tightly closed container in a cool, dry place.

Applications and Future Research

Substituted morpholines are important building blocks in medicinal chemistry and materials science. While specific applications of **2,2-dimethylmorpholine hydrochloride** are not widely documented, its structural motif suggests potential utility in the synthesis of novel bioactive molecules and as a component in the development of new materials. Further research into its chemical reactivity and biological activity is warranted.

This technical guide serves as a foundational resource for researchers working with **2,2-dimethylmorpholine hydrochloride**. As more experimental data becomes available, this document will be updated to reflect the latest findings.

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